

# Proper Disposal Procedures for 4-Dodecylphenol

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## Compound of Interest

Compound Name: 4-Dodecylphenol

Cat. No.: B094205

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The following guide provides essential safety and logistical information for the proper disposal of **4-Dodecylphenol**, tailored for researchers, scientists, and drug development professionals. Adherence to these procedures is critical due to the significant hazards associated with this chemical.

Warning: **4-Dodecylphenol** is classified as a hazardous substance that causes severe skin burns and eye damage, may damage fertility, and is very toxic to aquatic life with long-lasting effects.<sup>[1][2][3]</sup> It is crucial to handle this chemical with care and ensure it does not enter the environment.<sup>[1][4]</sup>

## Key Hazard and Physical Data

Proper handling and disposal require an understanding of the chemical's properties. The following table summarizes key quantitative data for **4-Dodecylphenol**.

Property	Value	Source
CAS Number	104-43-8 (p-isomer); 27193-86-8 (mixture of isomers)	[1]
Molecular Formula	C <sub>18</sub> H <sub>30</sub> O	[5]
Molecular Weight	262.43 g/mol	[5]
Appearance	Viscous liquid	
Flash Point	113 °C (235.4 °F) - closed cup	
Density	0.94 g/mL at 25 °C	
Oral LD50 (Rat)	2100 mg/kg	[6]
Dermal LD50 (Rabbit)	> 2,000 mg/kg	[3]
Aquatic LC50 (Fish, 96h)	0.14 mg/L (Salmo salar)	[2][4]

## Experimental Protocols: Waste Handling and Disposal

This section details the methodologies for safely handling and preparing **4-Dodecylphenol** for disposal. These procedures are designed to minimize exposure and environmental contamination.

## Personal Protective Equipment (PPE) and Handling

Before handling **4-Dodecylphenol** or its waste, ensure all safety precautions are understood and followed.[2]

- **Engineering Controls:** Always handle this chemical in a well-ventilated area, preferably within a chemical fume hood.[1][6] Facilities must be equipped with an eyewash station and a safety shower.[6]
- **Eye and Face Protection:** Wear chemical splash goggles and a face shield.[7]

- Skin Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile) and a lab coat or a complete suit protecting against chemicals.[7]
- Respiratory Protection: If there is a risk of generating dust or aerosols, use a NIOSH-approved P95 or P1 particle respirator.[7] Do not breathe dust, fumes, or mists.[2]

## Step-by-Step Disposal Procedure

Disposal must be conducted in strict accordance with federal, state, and local regulations.[6] This material should be disposed of as hazardous waste.

- Waste Collection:
  - Collect all **4-Dodecylphenol** waste, including contaminated materials, in a designated and compatible container.[1]
  - Do not mix with other waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.
  - Avoid disposing of this chemical down the drain, as it is very toxic to aquatic life.[1][4]
- Containerization:
  - Use a suitable, sealable, and clearly labeled container for the waste.[1] The container must be in good condition and compatible with the chemical.
  - Ensure the container is kept tightly closed when not in use.[6]
- Labeling:
  - Clearly label the waste container with the words "Hazardous Waste".[8]
  - The label must also include the full chemical name ("**4-Dodecylphenol**"), the associated hazards (e.g., "Corrosive," "Toxic," "Environmental Hazard"), and the accumulation start date.[1][8]
- Storage:

- Store the sealed waste container in a designated, secure area away from incompatible materials.[\[6\]](#)
- The storage area should be cool, dry, and well-ventilated.[\[6\]](#)
- Store locked up.[\[1\]](#)[\[2\]](#)
- Final Disposal:
  - Arrange for pickup and disposal through a licensed professional waste disposal service or your institution's EHS department.[\[1\]](#)[\[7\]](#)
  - The material may be sent to a licensed chemical destruction plant or disposed of via controlled incineration with flue gas scrubbing.[\[1\]](#)

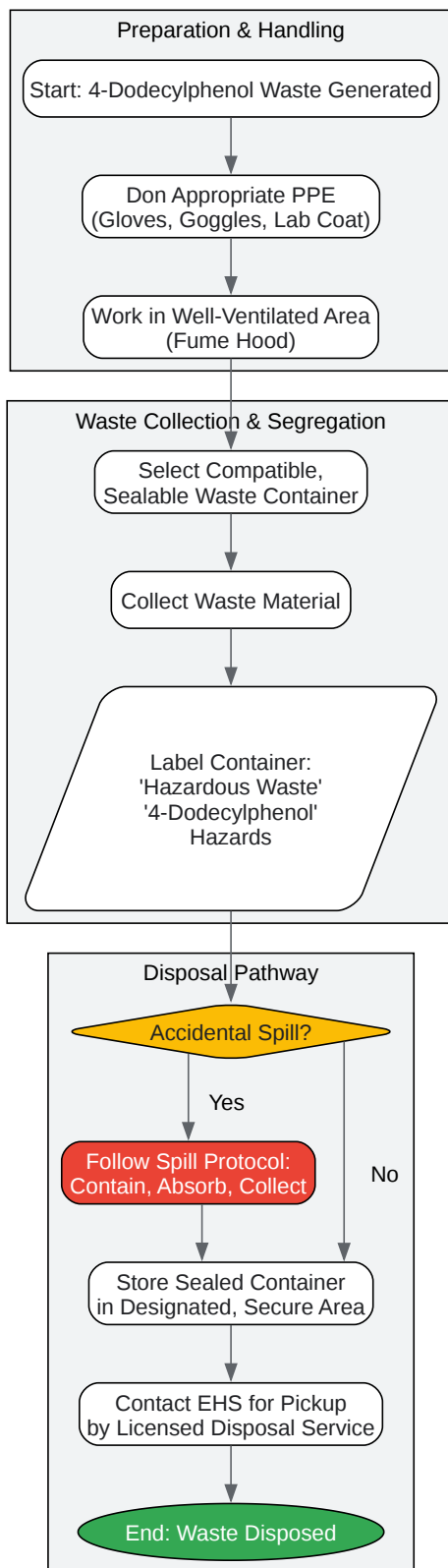
## Accidental Release Measures

In the event of a spill, follow these emergency procedures immediately:

- Evacuate: Evacuate non-essential personnel from the spill area.[\[1\]](#)
- Ventilate: Ensure the area is well-ventilated.[\[6\]](#)
- Contain Spill: Prevent the spill from spreading or entering drains and waterways.[\[1\]](#)[\[6\]](#)
- Absorb: Absorb the spill with an inert, non-combustible material such as vermiculite, sand, or earth.[\[6\]](#)
- Collect: Carefully sweep or shovel the absorbed material into a suitable, closed container for disposal.[\[1\]](#)[\[7\]](#) Use non-sparking tools.[\[1\]](#)
- Decontaminate: Clean the spill area thoroughly.
- Dispose: Treat all spill cleanup materials as hazardous waste and dispose of them according to the procedures outlined above.

## Mandatory Visualization

The following diagram illustrates the decision-making workflow for the proper disposal of **4-Dodecylphenol** waste.



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Caption: Workflow for the safe handling and disposal of **4-Dodecylphenol**.

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